Part 1: Executive Summary & Strategic Utility

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Compound of Interest		
Compound Name:	*1-Chlorobenzotriazole*	
CAS No.:	*21050-95-3*	
Cat. No.:	*B028376*	*Get Quote*

In the landscape of positive halogen reagents, **1-Chlorobenzotriazole** (1-CBT) occupies a distinct niche often overlooked in favor of N-Chlorosuccinimide (NCS) or Trichloroisocyanuric acid (TCCA).[1] However, for high-precision drug development, 1-CBT offers superior kinetics and a unique "dual-mode" reactivity profile.[1]

Unlike NCS, which often requires thermal activation or catalysts to release electrophilic chlorine effectively, 1-CBT possesses a highly polarized N-Cl bond due to the electron-withdrawing nature of the benzotriazole moiety. This allows it to function as:

- A Mild Oxidant: Capable of converting alcohols to carbonyls and sulfides to sulfoxides under non-acidic conditions.[1]
- A Selective Chlorinating Agent: Providing electrophilic chlorine (

) for aromatic substitution without the harshness of elemental chlorine.[1]
- A Sulfur Activator: A critical reagent in the modern "green" synthesis of unsymmetrical disulfides, avoiding toxic sulfenyl chloride intermediates.[1]

This guide standardizes the synthesis, handling, and application of 1-CBT for research environments requiring high reproducibility.[1]

Part 2: Chemical Profile & Physical Properties[1][2]

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Property	Data Specification
Molecular Weight	153.57 g/mol
Appearance	White to off-white crystalline solid
Melting Point	104–106 °C (Decomposes)
Solubility	Soluble in CH_2Cl_2, $CHCl_3$, EtOAc; reacts with water/alcohols.[1][2]
Stability	Moisture sensitive; store at 2–8°C protected from light.[1]
Active Content	Positive Chlorine ( ) source.[1]

Part 3: Synthesis & Preparation Protocol

Commercially available 1-CBT often degrades due to moisture sensitivity.[1] For critical kinetic studies or late-stage functionalization, fresh preparation is mandatory.[1] The following protocol utilizes an oxidative chlorination strategy that is scalable and minimizes byproduct formation.

Reagents:

- 1H-Benzotriazole (BTA)[1]
- Sodium Hypochlorite (NaOCl, commercial bleach, ~5-12%)[1]
- Glacial Acetic Acid (AcOH)[1]

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, suspend 1H-Benzotriazole (10.0 g, 84 mmol) in 1:1 v/v glacial acetic acid/water (100 mL). Cool the suspension to 0°C in an ice bath.
    - Causality: Acetic acid buffers the solution and protonates the hypochlorite species, enhancing the electrophilicity of the chlorinating species while maintaining a pH where BTA is soluble.

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- Chlorination: Add Sodium Hypochlorite solution (approx. 1.1 equivalents) dropwise over 30 minutes, maintaining internal temperature <5°C.
  - Observation: A voluminous white precipitate will form immediately.[1] This is the N-chlorinated product, which is less soluble than the parent BTA.[1]
- Reaction Completion: Stir at 0°C for an additional 30 minutes. Monitor by TLC (if necessary), though the precipitation is usually quantitative.[1]
- Isolation: Filter the solid rapidly through a sintered glass funnel.
- Purification: Wash the cake with copious amounts of ice-cold water to remove residual acetic acid and salts.
- Drying: Dry under high vacuum over

  in a desiccator for 12 hours.
  - Critical: Do not use heat to dry.[1] The N-Cl bond is thermally labile.[1]

Part 4: Mechanistic Reactivity

The utility of 1-CBT stems from the lability of the N-Cl bond.[1] Depending on the solvent and activation method (thermal/photochemical), it can operate via two distinct pathways.[1]

Pathway A: Ionic (Polar Solvents/Dark)

Heterolytic cleavage yields a benzotriazole anion (a stable leaving group) and an electrophilic chloronium equivalent (

).[1] This is the primary mode for oxidation reactions.[1]

Pathway B: Radical (Non-polar Solvents/UV or Heat)

Homolytic cleavage generates a chlorine radical (

) and a nitrogen-centered benzotriazolyl radical.[1] This pathway is exploited for allylic chlorinations or ether modifications.[1]

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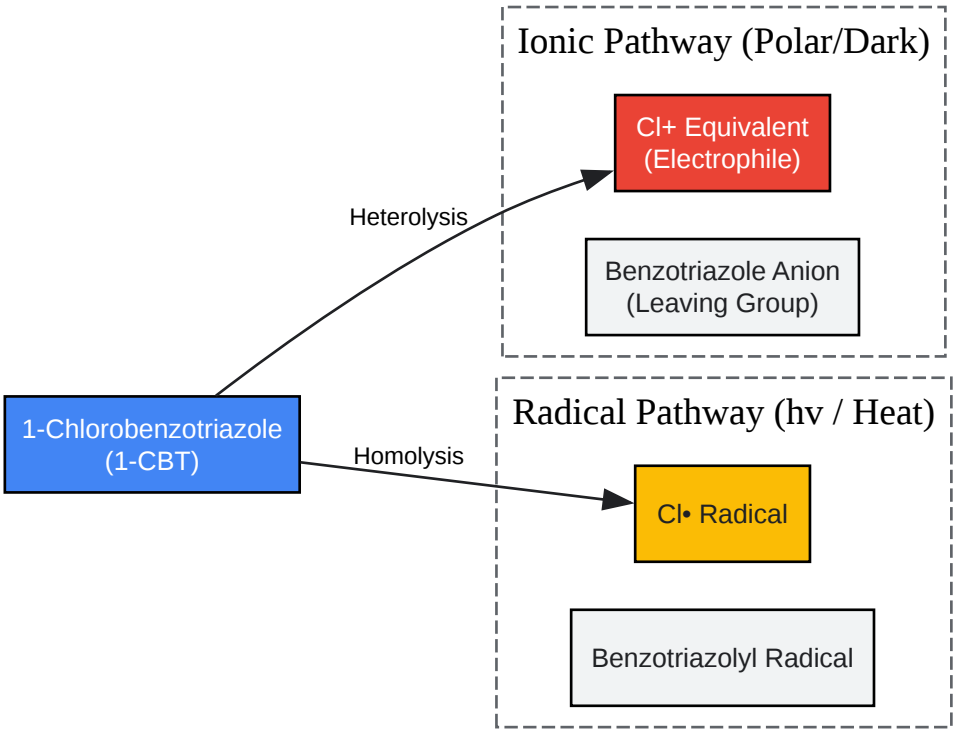

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Figure 1: The dual reactivity modes of 1-CBT. The reagent acts as a "chemical switch" depending on reaction conditions.

Part 5: Key Application – Unsymmetrical Disulfide Synthesis

While 1-CBT is a competent oxidant for alcohols (similar to Swern oxidation but odorless), its most high-value application in modern drug discovery is the synthesis of unsymmetrical disulfides.[1]

Standard methods for creating R^1-S-S-R^2 (heterodisulfides) often result in a statistical mixture of homodisulfides (R^1-S-S-R^1 and R^2-S-S-R^2).[1] 1-CBT solves this via a "trap-and-release" mechanism.[1]

Protocol: The "One-Pot" Trap-and-Release

- Activation (Trap): Dissolve Thiol A (

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) in dry DCM at -78°C. Add 1.0 eq of 1-CBT.

- Mechanism:[1][3][4][5][6] The thiol attacks the Cl of 1-CBT, forming a sulfenyl chloride-like intermediate, or more accurately, an

  -benzotriazolyl intermediate (

).[1]

- Coupling (Release): Add Thiol B (

) to the mixture.

- Result: The second thiol attacks the sulfur of the intermediate, displacing benzotriazole (a good leaving group) and forming the unsymmetrical disulfide exclusively.[1]

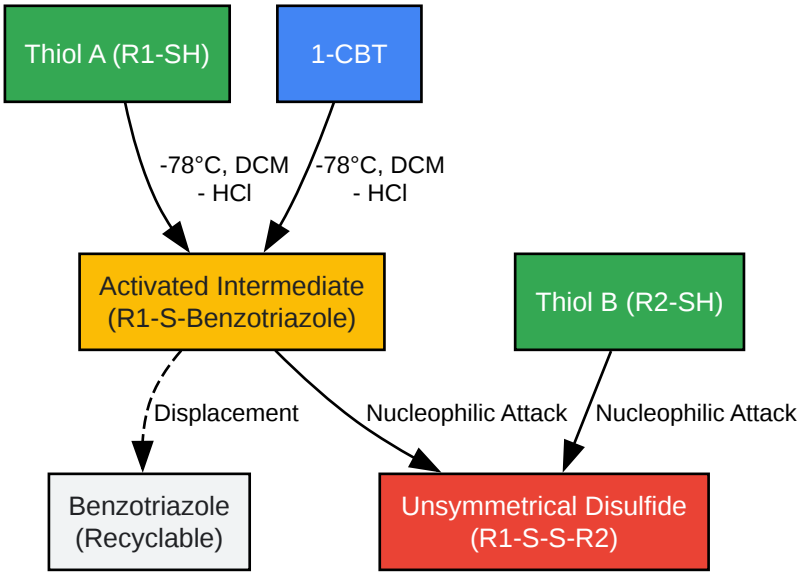

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Figure 2: The chemoselective synthesis of unsymmetrical disulfides using 1-CBT as a sulfur-activating agent.

Part 6: Safety & Handling (Critical)

1. Explosion Hazard: Like many N-halo nitrogen heterocycles, 1-CBT possesses a high-energy N-Cl bond.[1] While generally more stable than nitrogen triiodide, it can decompose violently under:

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- Vacuum Distillation: Never attempt to distill 1-CBT.
- Confinement Heating: Do not heat in a sealed vessel (bomb) without blast protection.[1]
- Metal Contact: Avoid contact with metal spatulas; use Teflon or ceramic tools.[1]

2. Incompatibility:

- DMSO: Violent reaction possible (similar to Swern reagents).[1]
- Strong Acids: Evolution of chlorine gas (

).[1]

3. Storage: Store in polyethylene containers (not glass with ground joints, which may seize) at 4°C. Discard if the solid turns yellow/brown, indicating decomposition to

and benzotriazole.[1]

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